

Essential Safety and Logistical Information for Handling Methyl 2-furoate

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Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B073834

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the handling of **Methyl 2-furoate**, including detailed operational and disposal plans.

Chemical Properties and Hazards

Methyl 2-furoate is a combustible liquid that is toxic if swallowed and harmful in contact with skin.^{[1][2]} It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]}

Physical and Chemical Properties	
CAS Number	611-13-2[1]
Molecular Formula	C6H6O3
Molecular Weight	126.11 g/mol
Appearance	Colorless to Yellow to Green clear liquid[2]
Boiling Point	181 °C[2]
Flash Point	73 °C (163.4 °F) - closed cup[1][2]
Density	1.179 g/mL at 25 °C
Solubility	Slightly soluble in water[1]
Hazard Identification	
Signal Word	Danger[1][2]
Hazard Statements	H227: Combustible liquid[1][2]
H301: Toxic if swallowed[1][2]	
H312: Harmful in contact with skin[1]	
H315: Causes skin irritation[1][2]	
H319: Causes serious eye irritation[1][2]	
H335: May cause respiratory irritation[1]	

Operational Plan: Handling Methyl 2-furoate

A systematic approach is crucial when working with **Methyl 2-furoate** to minimize exposure and ensure laboratory safety.

1. Pre-Handling Preparations:

- Ventilation: All work with **Methyl 2-furoate** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3]

- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[4\]](#)
- Personal Protective Equipment (PPE): Before handling, all personnel must be equipped with the appropriate PPE. (See table below)
- Spill Kit: A spill kit suitable for flammable and toxic liquids should be available in the immediate vicinity.

2. Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. [1]	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374. [1]	To prevent skin contact, as the chemical is harmful and causes skin irritation.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [3] [5] A lab coat is mandatory.	To protect against accidental skin contact.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge (e.g., organic vapor) is necessary. [1] [3]	To prevent respiratory tract irritation from inhaling vapors.

3. Step-by-Step Handling Procedure:

- Don all required PPE before entering the designated handling area.

- Place absorbent, disposable bench paper on the work surface within the fume hood.
- Carefully open the container of **Methyl 2-furoate**, avoiding any splashes.
- Use only non-sparking tools for transferring the chemical.[1]
- Dispense the required amount of the chemical slowly and carefully.
- Keep the container tightly closed when not in use.[1][5]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[1][3]
- Clean the work area and any equipment used.

4. Emergency Procedures:

- In case of skin contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water.[1] Seek medical attention if irritation occurs.[2]
- In case of eye contact: Rinse cautiously with water for at least 15 minutes.[1][2] Remove contact lenses if present and easy to do so. Continue rinsing and consult a doctor immediately.[1][2]
- If inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration, but do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1][3] Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting.[1][3] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][3]
- In case of a spill: Evacuate personnel to a safe area.[1] Remove all sources of ignition.[1][5] Use spark-proof tools and explosion-proof equipment.[1] Absorb the spill with inert material (e.g., sand, silica gel) and collect it in a suitable, closed container for disposal.[5] Prevent the chemical from entering drains.[1]

Disposal Plan

Proper disposal of **Methyl 2-furoate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- All waste containing **Methyl 2-furoate** must be treated as hazardous waste.
- Collect all liquid and solid waste contaminated with **Methyl 2-furoate** in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.

2. Labeling:

- The waste container must be clearly labeled as "Hazardous Waste" and include the name "**Methyl 2-furoate**".
- The label should also display the appropriate hazard pictograms (e.g., flammable, toxic, irritant).

3. Storage of Waste:

- Store the waste container in a well-ventilated, cool, and dry area, away from sources of ignition and incompatible materials.[\[1\]](#)[\[5\]](#)
- The storage area should be secure and accessible only to authorized personnel.

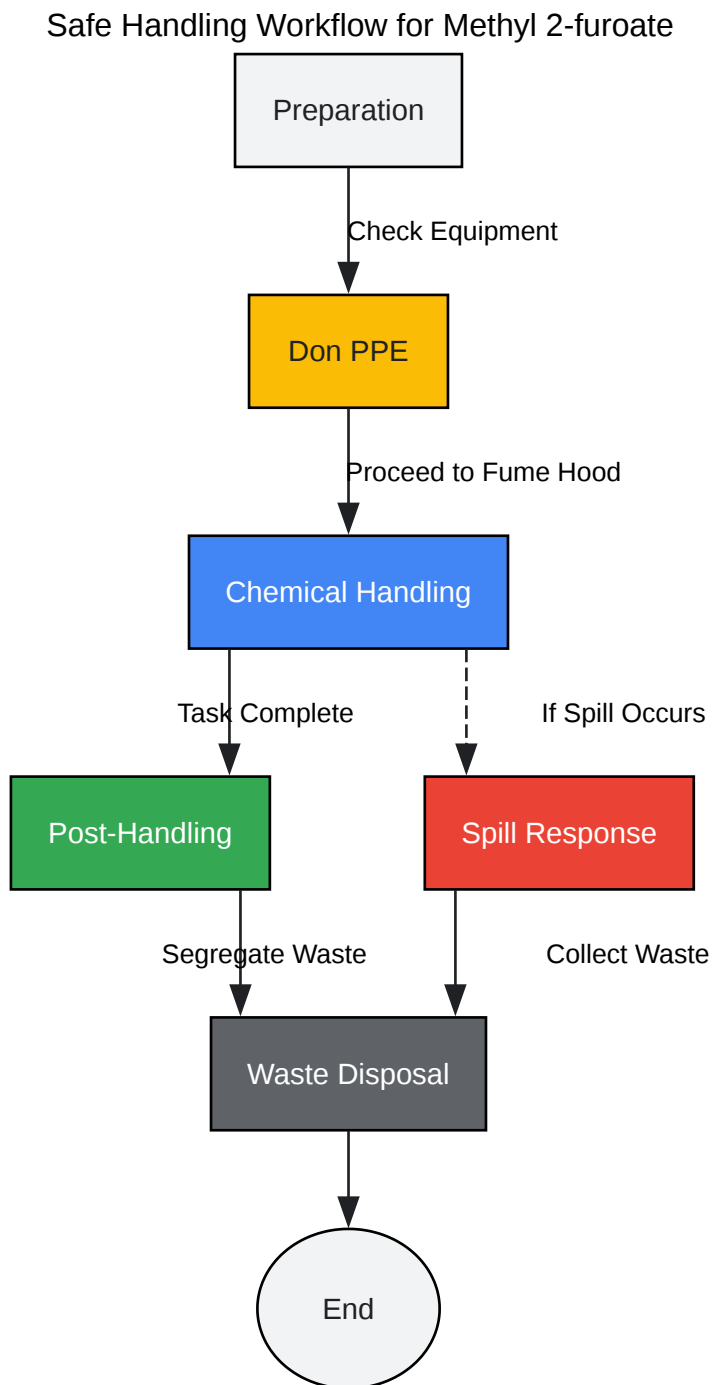
4. Disposal Method:

- The disposal of **Methyl 2-furoate** must be carried out by a licensed chemical destruction plant.[\[1\]](#)
- Controlled incineration with flue gas scrubbing is a suitable method.[\[1\]](#)
- Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[\[1\]](#)
- Empty containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[\[1\]](#) Alternatively, they can be punctured to render them unusable and

disposed of in a sanitary landfill.[1]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Methyl 2-furoate** from preparation to disposal.



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Caption: Workflow for the safe handling of **Methyl 2-furoate**.

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